

A Comprehensive Technical Guide to the Physical and Chemical Properties of Trimesic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1,3,5-Benzenetricarboxylic acid*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the core physical and chemical properties of trimesic acid (benzene-1,3,5-tricarboxylic acid). Designed for researchers, scientists, and professionals in drug development, this document consolidates essential data, outlines detailed experimental protocols, and visualizes key processes to facilitate a comprehensive understanding of this versatile molecule.

Core Physical and Chemical Properties

Trimesic acid, a symmetrically substituted aromatic carboxylic acid, possesses a unique combination of properties that make it a valuable building block in various scientific and industrial applications, including the synthesis of metal-organic frameworks (MOFs), polymers, and pharmaceutical intermediates.[\[1\]](#)[\[2\]](#)

General and Physical Properties

Trimesic acid is a white to off-white crystalline powder.[\[3\]](#) Its high degree of symmetry and the presence of three carboxylic acid groups dictate its physical characteristics, such as a high melting point and specific solubility profile.[\[3\]](#)

Table 1: General and Physical Properties of Trimesic Acid

Property	Value	References
IUPAC Name	Benzene-1,3,5-tricarboxylic acid	
Synonyms	Trimesinic acid, 1,3,5-Benzenetricarboxylic acid, H3BTC	[4]
CAS Number	554-95-0	[3]
Molecular Formula	C ₉ H ₆ O ₆	[3]
Molecular Weight	210.14 g/mol	[3]
Appearance	White to off-white crystalline powder	[1][3]
Melting Point	>300 °C (decomposes)	
pKa ₁	2.12 (at 25 °C)	[5]
pKa ₂	4.10 (at 25 °C)	[5]
pKa ₃	5.18 (at 25 °C)	[5]

Solubility

The solubility of trimesic acid is highly dependent on the solvent and temperature. It is sparingly soluble in cold water but its solubility increases significantly in hot water and polar organic solvents.[1]

Table 2: Solubility of Trimesic Acid in Various Solvents

Solvent	Solubility	Temperature (°C)	References
Water	Sparingly soluble in cold water, soluble in hot water	-	[1]
Ethanol	Soluble (approx. 0.2 mg/mL)	Room Temperature	[6]
Methanol	Soluble	Room Temperature	[7]
Dimethyl Sulfoxide (DMSO)	Soluble (approx. 25 mg/mL)	Room Temperature	[6]
Dimethylformamide (DMF)	Soluble (approx. 25 mg/mL)	Room Temperature	[6]
Acetone	Soluble	Room Temperature	[1]
Ethyl Acetate	Sparingly soluble	-	[8]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of trimesic acid.

Table 3: Key Spectroscopic Data for Trimesic Acid

Spectroscopic Technique	Key Peaks/Signals	References
FT-IR (cm ⁻¹)	~3400-3600 (O-H stretch, broad), ~1720 (C=O stretch), ~1615 (C=C aromatic stretch), ~1403 (C-O stretch), ~726, ~767 (C-H out-of-plane bend)	[9]
¹ H NMR (DMSO-d ₆ , ppm)	~8.63 (s, 3H, Ar-H), ~13.54 (s, 3H, -COOH)	[3] [8]
¹³ C NMR (DMSO-d ₆ , ppm)	~132.4 (Ar-C), ~134.0 (Ar-C-COOH), ~166.3 (C=O)	[8] [10]
UV-Vis (λ _{max} , nm)	212	[6]

Experimental Protocols

Detailed methodologies for key experiments are provided below to ensure reproducibility and accuracy in research settings.

Determination of Melting Point

Objective: To determine the melting point range of trimesic acid.

Methodology:

- Sample Preparation: Finely grind a small amount of dry trimesic acid powder.
- Capillary Tube Filling: Pack the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.[11]
- Apparatus Setup: Place the capillary tube into a calibrated melting point apparatus.[12]
- Heating: Heat the sample rapidly to a temperature approximately 20°C below the expected melting point. Then, decrease the heating rate to 1-2°C per minute to allow for accurate observation.[5]
- Observation: Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). This range is the melting point.[13]

Infrared (IR) Spectroscopy

Objective: To obtain the Fourier-transform infrared (FT-IR) spectrum of solid trimesic acid.

Methodology (Thin Solid Film Method):

- Sample Preparation: Dissolve a small amount of trimesic acid (approx. 10 mg) in a few drops of a volatile solvent such as acetone or methylene chloride.[14]
- Film Deposition: Place a drop of the resulting solution onto a clean, dry salt plate (e.g., KBr or NaCl).[14]

- Solvent Evaporation: Allow the solvent to evaporate completely, leaving a thin, even film of the solid sample on the plate.[14]
- Spectral Acquisition: Place the salt plate in the sample holder of the FT-IR spectrometer and acquire the spectrum.
- Data Analysis: Identify and label the characteristic absorption bands corresponding to the functional groups present in trimesic acid.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain the ^1H and ^{13}C NMR spectra of trimesic acid.

Methodology:

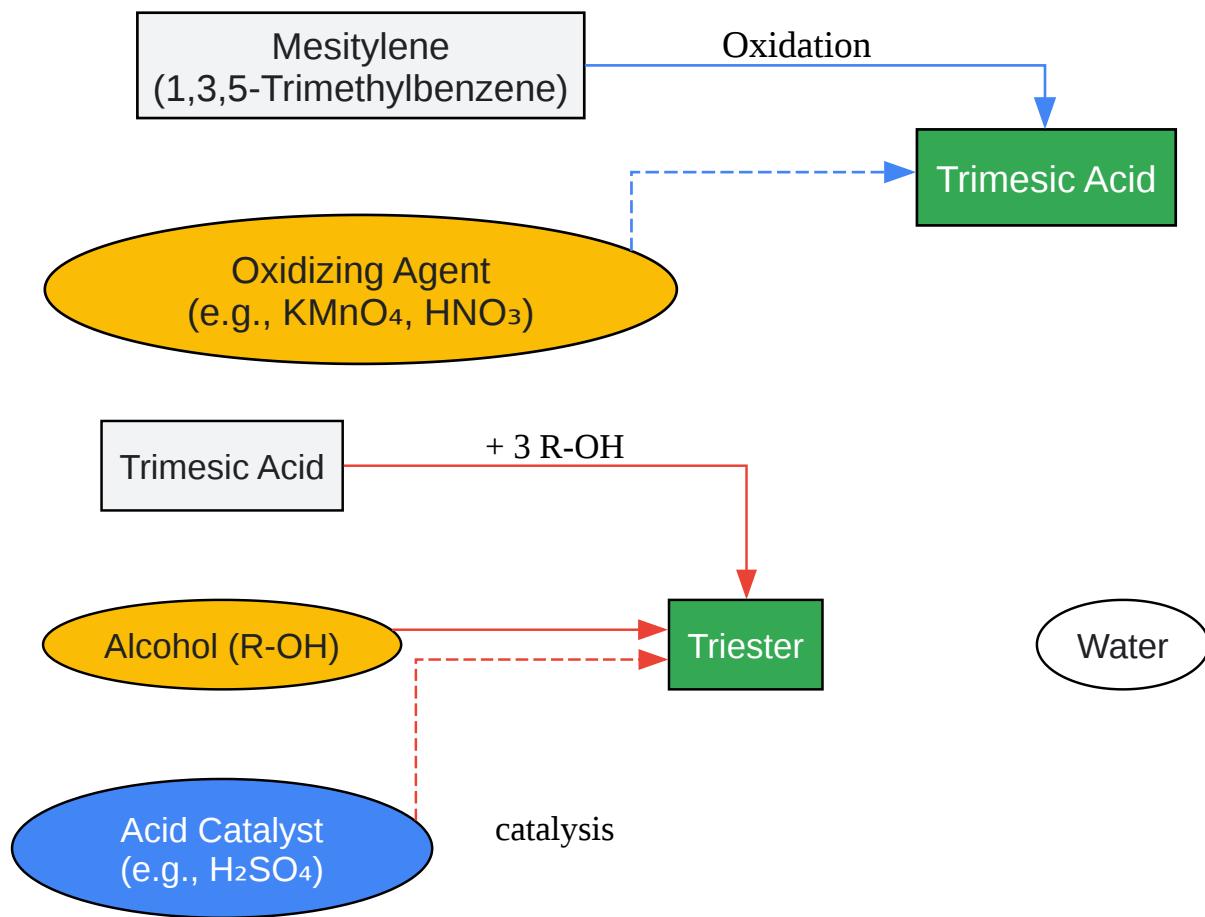
- Sample Preparation: Dissolve 5-10 mg of trimesic acid in approximately 0.6-0.7 mL of a deuterated solvent (e.g., DMSO-d₆) in a clean, dry NMR tube.[3][15]
- Homogenization: Ensure the sample is fully dissolved. If necessary, gently warm the sample or use a vortex mixer.
- Instrument Setup: Place the NMR tube in the spectrometer's probe.
- Spectral Acquisition: Acquire the ^1H and ^{13}C NMR spectra according to the instrument's standard operating procedures. Use an appropriate number of scans to achieve a good signal-to-noise ratio.
- Data Processing and Analysis: Process the raw data (Fourier transform, phase correction, and baseline correction). Reference the spectra using the residual solvent peak (for DMSO-d₆, δ ~2.50 ppm for ^1H and δ ~39.52 ppm for ^{13}C). Integrate the signals in the ^1H NMR spectrum and identify the chemical shifts in both spectra.

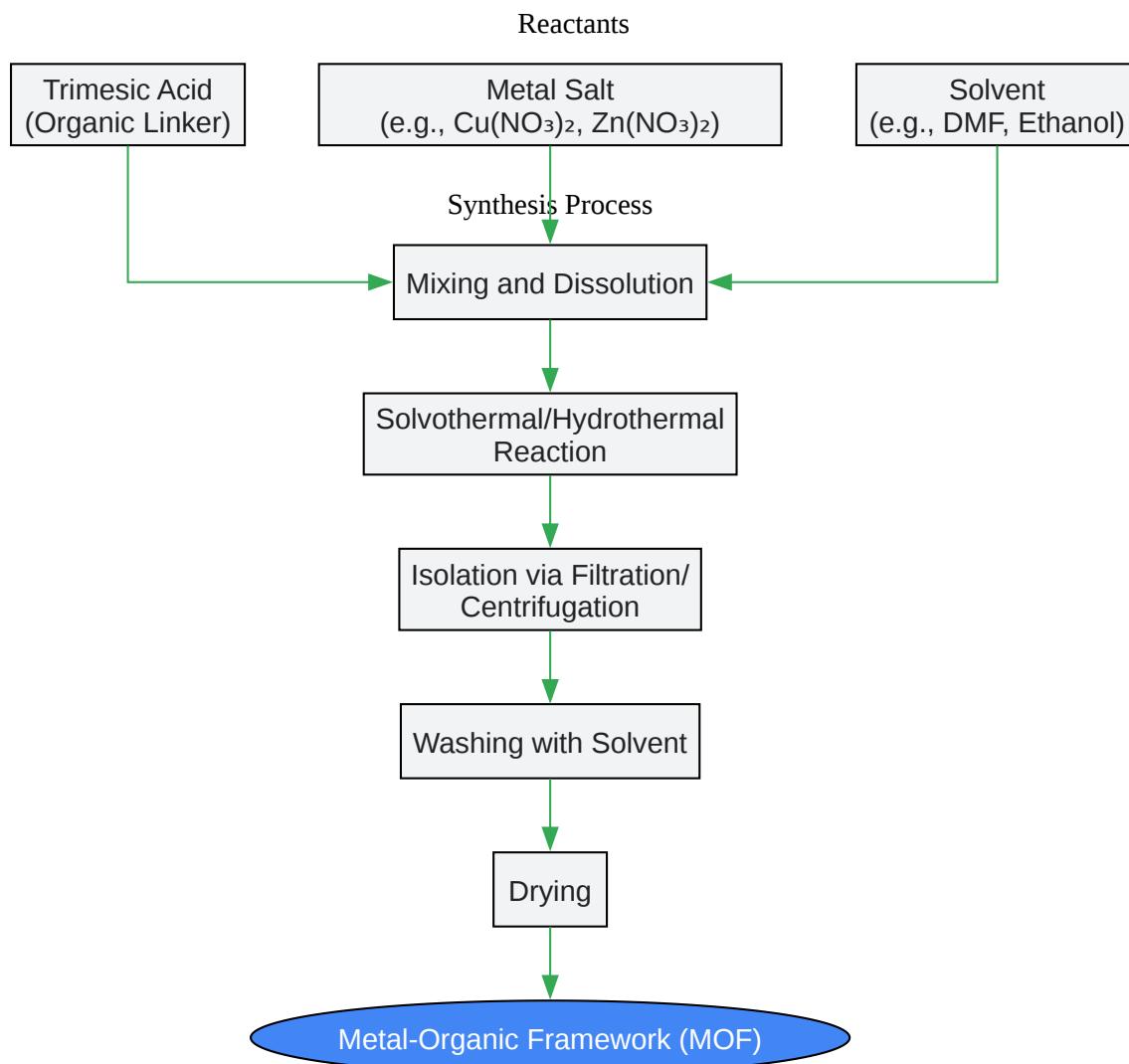
Chemical Synthesis and Reactions

Trimesic acid is a versatile precursor in organic synthesis, primarily utilized for its three carboxylic acid functional groups.

Synthesis of Trimesic Acid

A common laboratory and industrial method for synthesizing trimesic acid involves the oxidation of mesitylene (1,3,5-trimethylbenzene).^[1]





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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical and Chemical Properties of Trimesic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b108450#trimesic-acid-physical-and-chemical-properties>]

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